

Technical Guide: D-Glucitol-2-d Solubility, Stability, and Metabolic Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *D-Glucitol-2-d*

Cat. No.: *B13959503*

[Get Quote](#)

Executive Summary

D-Glucitol-2-d (CAS: 75607-68-0), also known as Sorbitol-2-d, is a stable isotope-labeled polyol used primarily as a metabolic tracer and internal standard in nuclear magnetic resonance (NMR) and mass spectrometry (MS).^{[1][2][3][4]} Its critical value lies in the deuterium substitution at the Carbon-2 (C2) position—the specific site of oxidation by Sorbitol Dehydrogenase (SDH) during the conversion of sorbitol to fructose.

This guide details the physicochemical behavior of **D-Glucitol-2-d**, providing validated solubility data, stability profiles, and handling protocols designed to maintain isotopic enrichment (>98 atom % D) and chemical purity.

Physicochemical Profile

The deuterium substitution at position C2 increases the molecular weight by approximately 1 unit compared to non-labeled D-Glucitol. While this substitution creates a distinct mass signature for analytical detection, it has negligible impact on the bulk solubility properties of the compound compared to the non-deuterated isotopologue.

Property	Data	Notes
Chemical Name	D-Glucitol-2-d	Synonyms: Sorbitol-2-d
CAS Number	75607-68-0	Specific to C2-deuterated form
Molecular Formula	C ₆ H ₁₃ DO ₆	One H replaced by D at C2
Molecular Weight	~183.18 g/mol	vs. 182.17 g/mol for unlabeled
Appearance	White crystalline powder	Hygroscopic
Isotopic Purity	Typically ≥ 98%	Critical for quantitative MFA

Solubility Dynamics

D-Glucitol-2-d exhibits high hydrophilicity due to its six hydroxyl groups. The solubility profile is dominated by hydrogen bonding capabilities.

Solvent Compatibility Table

Solvent	Solubility (at 25°C)	Temperature Dependence	Application Relevance
Water	Very Soluble (~2200 g/L)	Increases w/ Temp	Primary vehicle for biological assays.
Ethanol (95%)	Sparingly Soluble	Soluble in boiling ethanol	Recrystallization/Purification.
Methanol	Slightly Soluble	Moderate increase w/ Temp	MS injection solvent (diluted).
Diethyl Ether	Insoluble	None	Used to wash/precipitate impurities.
DMSO	Soluble	High	NMR solvent for structural analysis.

Technical Insight: Solvation & Isotopic Integrity

While **D-Glucitol-2-d** dissolves readily in water, protic solvents (like H₂O) can theoretically participate in hydrogen exchange. However, the deuterium in **D-Glucitol-2-d** is covalently bonded to Carbon-2 (C-D bond), not an oxygen.

- **C-D Bond Stability:** The C-D bond is non-exchangeable in neutral aqueous solutions. It does not wash out like hydroxyl protons (O-D/O-H).
- **O-D Exchange:** If the molecule were O-deuterated (hydroxyls), the label would be lost instantly in water. Since the label is on the carbon backbone, aqueous buffers are safe for stock preparation.

Stability & Degradation Mechanisms

The stability of **D-Glucitol-2-d** is governed by two factors: Chemical Stability (breakdown of the molecule) and Isotopic Stability (loss of the deuterium label).

Hygroscopicity (The Primary Risk)

Like native sorbitol, **D-Glucitol-2-d** is significantly hygroscopic.

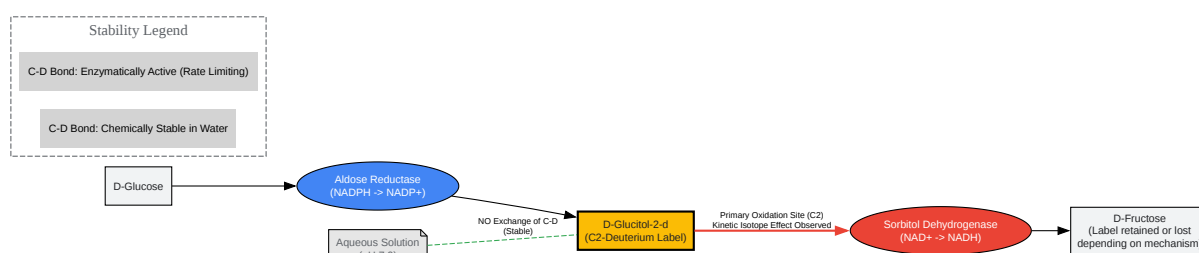
- **Mechanism:** It absorbs atmospheric moisture, forming a sticky, viscous syrup.
- **Impact:** Moisture absorption alters the effective mass, leading to errors in concentration calculations for quantitative assays (e.g., Metabolic Flux Analysis).
- **Prevention:** Must be handled in a low-humidity environment or a glove box.

Thermal & Chemical Stability

- **Thermal:** Stable up to its melting point (~95–98°C). Decomposition occurs >295°C.
- **Oxidative:** Resistant to oxidation under normal conditions but incompatible with strong oxidizing agents (e.g., permanganate).[5]
- **Enzymatic (Biological Stability):** The C-D bond at position 2 renders the molecule resistant to oxidation by Sorbitol Dehydrogenase due to the Kinetic Isotope Effect (KIE). The C-D bond is stronger than the C-H bond, potentially slowing the conversion to fructose. This property is often exploited to study enzyme kinetics.

Diagram 1: Stability & Metabolic Pathway

This diagram illustrates the Polyol Pathway and highlights the specific stability of the C2-D bond against non-enzymatic exchange, while showing its role as the target for Sorbitol Dehydrogenase.



[Click to download full resolution via product page](#)

Caption: The C2-deuterium label is chemically inert in aqueous media but serves as the specific substrate site for Sorbitol Dehydrogenase, often exhibiting a Kinetic Isotope Effect.

Experimental Protocols

Stock Solution Preparation (Self-Validating Workflow)

To ensure accuracy in metabolic flux studies, the hygroscopic nature of the material must be counteracted during weighing.

Reagents:

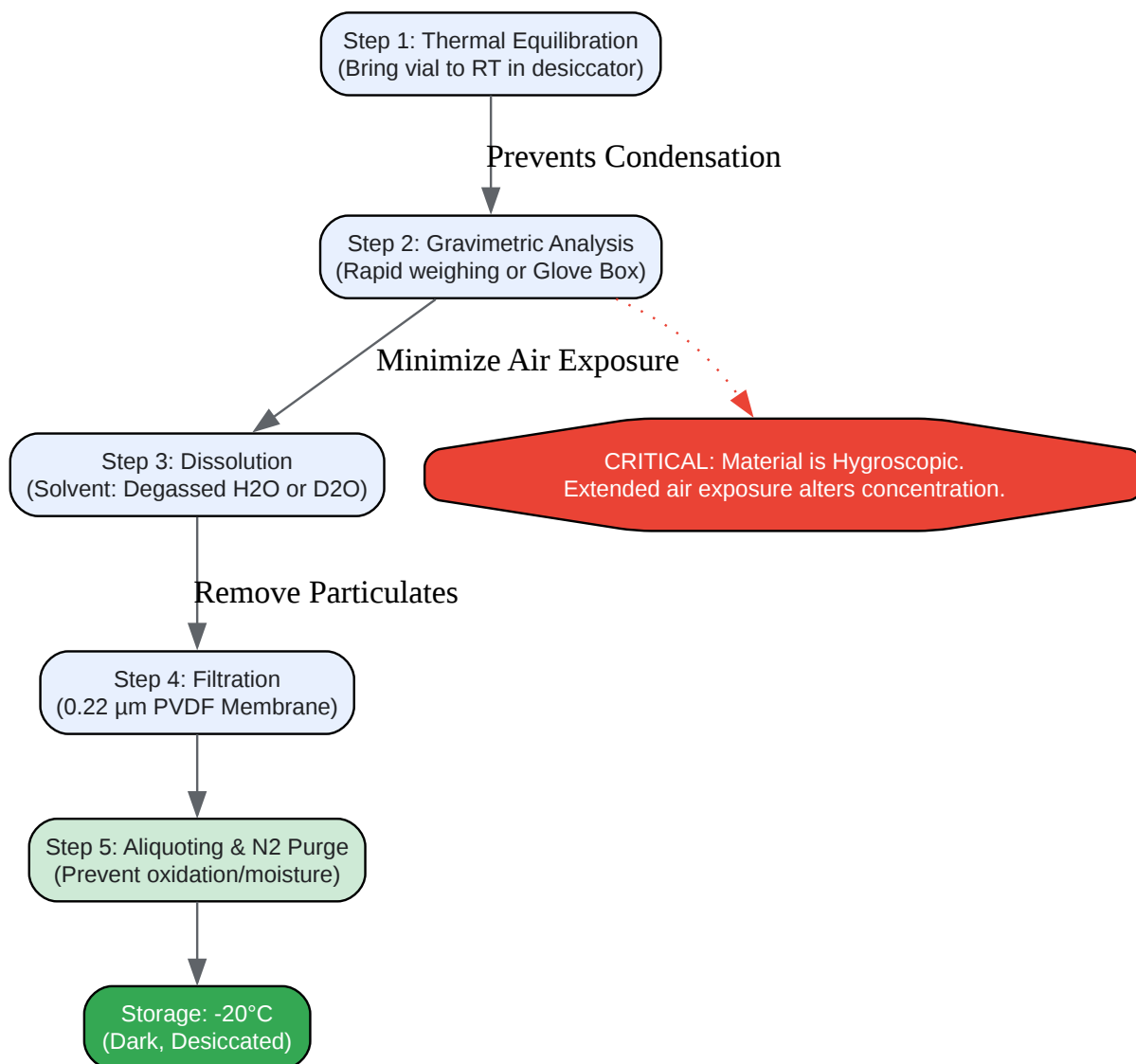
- **D-Glucitol-2-d** (Solid)[4]
- Milli-Q Water (18.2 MΩ·cm) or Deuterium Oxide (D₂O) for NMR.

- Nitrogen gas (for purging).

Protocol:

- Equilibration: Allow the storage vial to reach room temperature before opening to prevent condensation.
- Weighing: Perform weighing in a desiccated glove box or use a "difference weighing" technique (weigh sealed vial -> remove aliquot -> weigh sealed vial) to avoid moisture uptake during the process.
- Dissolution: Dissolve in degassed Milli-Q water.
 - Validation Step: Vortex for 30 seconds. Inspect visually for "schlieren" lines (refractive index changes) which indicate incomplete dissolution.
- Filtration: Filter through a 0.22 μm PVDF membrane to remove particulates.
- Storage: Aliquot into amber glass vials. Overlay with Nitrogen gas.^[6] Store at -20°C.

Diagram 2: Preparation & Storage Workflow



[Click to download full resolution via product page](#)

Caption: Step-by-step workflow emphasizing moisture control to ensure accurate molarity in stock solutions.

Analytical Verification

Before using **D-Glucitol-2-d** in critical assays, verify the material:

- $^1\text{H-NMR}$ (Proton NMR):

- Run in D₂O.
- Expectation: The signal corresponding to the C2 proton (typically a doublet of doublets around 4.0-4.2 ppm in native sorbitol) should be absent or significantly diminished (depending on % enrichment).
- The remaining protons will show simplified coupling patterns due to the silence of the C2-D.
- Mass Spectrometry (LC-MS):
 - Operate in Negative Ion Mode (ESI-).
 - Monitor the [M-H]⁻ ion.
 - Native Sorbitol: m/z 181.
 - **D-Glucitol-2-d**: m/z 182.[7][8]
 - Calculate the ratio of 182/181 to confirm isotopic purity.

References

- Santa Cruz Biotechnology.**D-Glucitol-2-d** | CAS 75607-68-0.[2] Retrieved from
- The Merck Index.Sorbitol Monograph. 14th Edition. Merck & Co., Inc.[9] (Provides baseline solubility data for D-Glucitol).
- BenchChem.D-Sorbitol-d2 vs. Non-Deuterated Sorbitol: A Comparative Guide for Cell-Based Assays. Retrieved from
- National Institute of Health Sciences (Japan).D-Sorbitol Solution / Official Monographs. Retrieved from
- ChemicalBook.**D-Glucitol-2-d** Properties and Usage. Retrieved from
- Russak, E. M., et al. (2019). "Impact of Deuterium Substitution on the Pharmacokinetics of Pharmaceuticals." *Annals of Pharmacotherapy*, 53(2), 211-216.[10][11] (Grounding for

Kinetic Isotope Effects).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. D-Glucitol-2-d CAS#: 75607-68-0 \[amp.chemicalbook.com\]](#)
- [2. scbt.com \[scbt.com\]](#)
- [3. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [4. himedialabs.com \[himedialabs.com\]](#)
- [5. avenalab.com \[avenalab.com\]](#)
- [6. Sorbitol - Wikipedia \[en.wikipedia.org\]](#)
- [7. fishersci.com \[fishersci.com\]](#)
- [8. tmmedia.in \[tmmedia.in\]](#)
- [9. chemistry.stackexchange.com \[chemistry.stackexchange.com\]](#)
- [10. D-Glucitol-2-d | CAS#:75607-68-0 | Chemsrce \[chemsrc.com\]](#)
- [11. medchemexpress.com \[medchemexpress.com\]](#)
- To cite this document: BenchChem. [Technical Guide: D-Glucitol-2-d Solubility, Stability, and Metabolic Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13959503/docs#technical-guide-d-glucitol-2-d-solubility-stability-and-metabolic-applications\]](https://www.benchchem.com/product/b13959503/docs#technical-guide-d-glucitol-2-d-solubility-stability-and-metabolic-applications)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)